

Application Note: Utilizing 5-Phenylbarbituric Acid in Covalent Inhibitor Design

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Compound of Interest

Compound Name: 5-Phenylbarbituric acid

CAS No.: 22275-34-9

Cat. No.: B189485

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Introduction: The Renaissance of Barbiturate Scaffolds in Covalent Discovery

In the evolving landscape of Targeted Covalent Inhibitors (TCIs), the barbituric acid scaffold has emerged as a versatile, privileged structure. While historically known for CNS activity (e.g., phenobarbital), **5-Phenylbarbituric acid** (5-PBA) serves as a unique template for designing covalent probes due to its specific electronic properties and functionalizable positions.

Unlike traditional reversible inhibitors that rely solely on equilibrium binding, covalent inhibitors utilizing the 5-PBA scaffold offer distinct advantages:

- **Extended Residence Time:** The formation of a covalent bond (reversible or irreversible) decouples the pharmacodynamics from the pharmacokinetics, leading to sustained target engagement.
- **Increased Potency:** The chemical bonding step provides an additional thermodynamic driving force, often improving potency against shallow or solvent-exposed active sites.

- **Selectivity:** By positioning a "warhead" on the 5-PBA core, researchers can target specific nucleophilic residues (Cysteine, Serine, or Lysine) found only in the desired protein isoform.

This guide details the strategic utilization of 5-PBA to generate 5-Halo-5-phenyl and N-Acryloyl warheads, providing a rigorous protocol for their synthesis, validation, and kinetic characterization.

Mechanistic Basis & Design Strategies

The 5-PBA scaffold (C

H

N

O

) possesses two distinct vectors for covalent modification: the C5-Carbon and the N1/N3-Nitrogen atoms.

Strategy A: C5-Halogenation (The -Halo Carbonyl Warhead)

The C5 position of 5-PBA is acidic and can be halogenated to form 5-bromo-5-phenylbarbituric acid. This creates a highly reactive quaternary center flanked by two carbonyls.

- **Mechanism:** The resulting -bromo dicarbonyl acts as a potent electrophile. A nucleophilic cysteine thiolate () in the protein active site attacks the C5 carbon via an mechanism, displacing the bromide ion.
- **Application:** Ideal for enzymes with a cysteine residue positioned near the hydrophobic pocket that accommodates the phenyl ring (e.g., certain proteases or oxidoreductases).

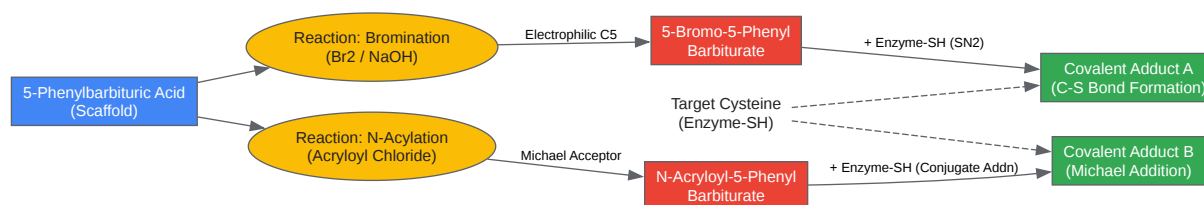
Strategy B: N-Functionalization (The Michael Acceptor Warhead)

The N1 or N3 nitrogen atoms can be acylated with acryloyl chloride to introduce an acrylamide moiety.

- Mechanism: The acrylamide acts as a Michael Acceptor. The cysteine thiolate attacks the β -carbon of the double bond, forming a stable thioether adduct.
- Application: This is the standard approach for kinase inhibitors (e.g., targeting BTK or EGFR) where the barbiturate core mimics the ATP adenine ring or provides H-bond interactions.

Pathway Visualization

The following diagram illustrates the chemical logic driving these two covalent strategies.



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Figure 1: Divergent synthetic pathways for transforming **5-Phenylbarbituric acid** into covalent inhibitors.

Experimental Protocols

Protocol 1: Synthesis of 5-Bromo-5-Phenylbarbituric Acid

Objective: To generate a C5-electrophilic warhead capable of reacting with active site nucleophiles.

Reagents:

- **5-Phenylbarbituric acid** (1.0 eq)[[1](#)]
- Bromine (Br) or N-Bromosuccinimide (NBS) (1.1 eq)
- Solvent: 0.6 N NaOH (aqueous) or Acetic Acid
- Quenching: Sodium bisulfite

Procedure:

- Dissolution: Dissolve **5-phenylbarbituric acid** (e.g., 2.0 g) in 20 mL of 0.6 N NaOH. Ensure complete dissolution to form the enolate.
- Bromination: Cool the solution to 0–5°C on an ice bath. Add Bromine liquid dropwise over 30 minutes with vigorous stirring.
 - Note: The solution will turn yellow/orange. The reaction is typically instantaneous due to the high acidity of the C5 proton.
- Precipitation: Upon completion (monitored by TLC or disappearance of starting material), acidify the solution carefully with dilute HCl to pH ~3.
- Isolation: The 5-bromo-**5-phenylbarbituric acid** will precipitate as a white/off-white solid. Filter the solid and wash with cold water (3x 10 mL).
- Purification: Recrystallize from ethanol/water if necessary.
- Characterization: Confirm structure via H-NMR (loss of C5 proton signal) and Mass Spectrometry.

Protocol 2: Biochemical Validation (Mass Shift Assay)

Objective: To confirm covalent labeling of the target protein by the inhibitor.

Methodology: Intact Protein Mass Spectrometry (LC-MS).

Steps:

- Incubation: Incubate the target protein (10 M) with the inhibitor (100 M, 10x excess) in assay buffer (e.g., 50 mM HEPES pH 7.5, 150 mM NaCl) for 1 hour at room temperature.
 - Control: Incubate protein with DMSO only.
- Quenching: Stop the reaction by adding 0.1% Formic Acid or diluting into LC mobile phase.
- Analysis: Inject onto a C4 or C8 protein column coupled to a Q-TOF or Orbitrap mass spectrometer.
- Deconvolution: Deconvolute the raw charge envelope to neutral mass.
- Data Interpretation: Calculate the mass shift (Mass).

Expected Results Table:

Inhibitor Type	Mechanism	Leaving Group	Expected Mass (Da)
5-Bromo-5-Phenyl	S	Bromide (Br	+ (MW
	2 Displacement	)	- 80 Da)
N-Acryloyl	Michael Addition	None	+ MW

Note: For the 5-Bromo derivative, the mass added to the protein is the mass of the inhibitor MINUS the mass of the bromine atom (79.9 Da) plus the mass of the proton lost from cysteine (1 Da) is negligible in calculation but chemically relevant.

Kinetic Characterization ()

To rigorously define the potency of a covalent inhibitor, one must determine the second-order rate constant (

).

Theory:

- : Affinity constant for the initial non-covalent binding step.
- : Rate constant for the bond formation step.

Protocol:

- Preparation: Prepare a series of inhibitor concentrations (e.g., 0, 0.1, 0.5, 1, 5, 10 M).
- Reaction: Initiate the enzyme reaction by adding substrate.
- Time-Course: Monitor product formation continuously (fluorescence/absorbance) over 60 minutes.
- Analysis:
 - Fit the progress curves to the exponential decay equation to obtain for each concentration.
 - Plot vs. [Inhibitor].
 - Fit to the hyperbolic equation:

- Output: Report

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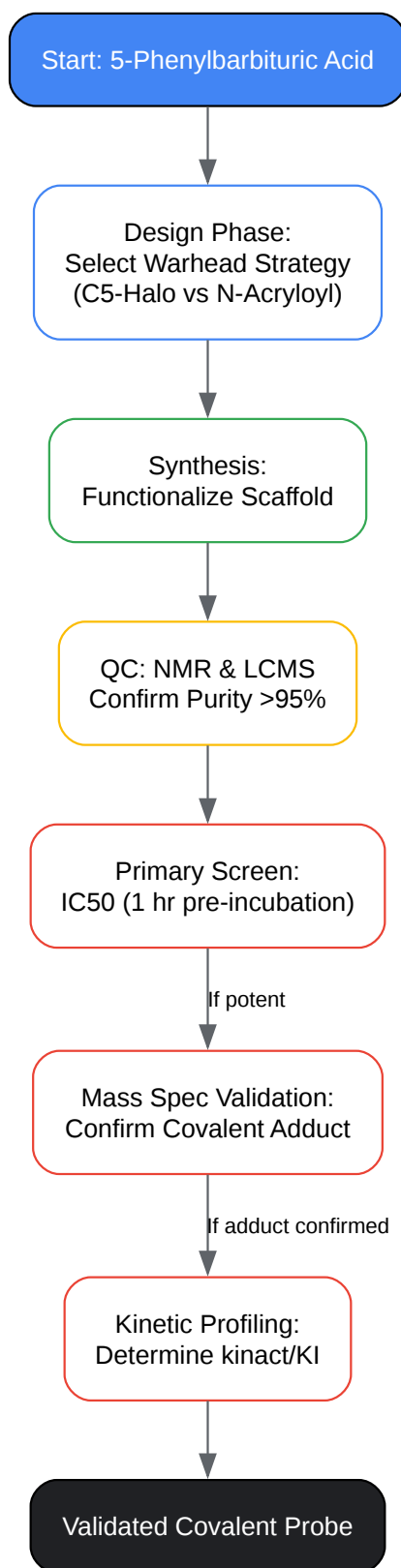
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Workflow Summary

The following workflow outlines the critical path from scaffold selection to validated TCI.



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Figure 2: Integrated workflow for developing 5-PBA based covalent inhibitors.

References

- Synthesis and Reactivity of **5-Phenylbarbituric Acid** Derivatives Source: PubChem Compound Summary. "**5-Phenylbarbituric acid**".^[1] URL:[[Link](#)]
- Covalent Inhibitors in Drug Discovery: Mechanisms and Strategies Source: Singh, J., et al. "The resurgence of covalent drugs."^{[2][3]} Nature Reviews Drug Discovery (Contextual grounding from search results on covalent mechanisms). URL:[[Link](#)]
- Kinetics of Covalent Inhibition (

) Source: Strelow, J.M. "A Perspective on the Kinetics of Covalent Binding." SLAS Discovery. URL:[[Link](#)]
- Synthesis of 5-Bromo-**5-phenylbarbituric Acid** (Classic Method) Source: Hermann, T., et al. "Kinetics and mechanism of decomposition of some derivatives of 5-allylbarbituric acid." (Methodology adaptation for C5-substitution). URL:[[Link](#)]

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Sources

- 1. 5-Phenylbarbituric acid | C₁₀H₈N₂O₃ | CID 89646 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Covalent Inhibition in Drug Discovery - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 3. Targeted Covalent Inhibitors in Drug Discovery, Chemical Biology and Beyond - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
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